

# Spectral data (NMR, IR, MS) of 3-Nitroquinolin-4-ol

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## Compound of Interest

Compound Name: 3-Nitroquinolin-4-ol

Cat. No.: B021240

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An In-Depth Technical Guide to the Spectral Analysis of **3-Nitroquinolin-4-ol**

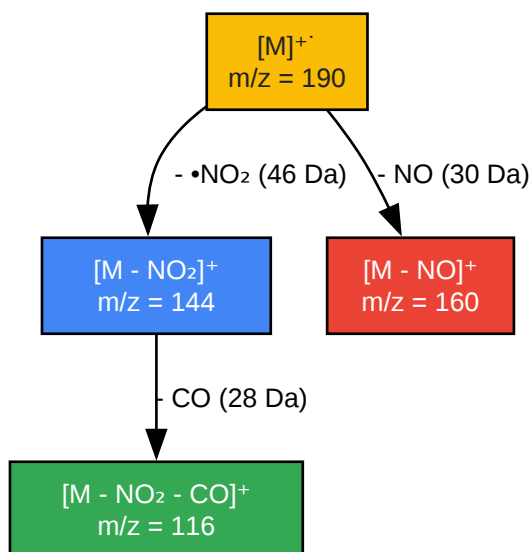
## Abstract

This technical guide provides a comprehensive analysis of the spectral data for **3-Nitroquinolin-4-ol** ( $C_9H_6N_2O_3$ , M.W.: 190.16 g/mol) [1]. As a key heterocyclic aromatic compound, its unambiguous structural characterization is paramount for its application as a pharmaceutical intermediate and research tool [2]. This document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) to provide a holistic analytical portrait of the molecule. We delve into the rationale behind experimental methodologies, interpret the resulting spectra with insights from analogous structures, and provide robust, field-proven protocols for data acquisition. This guide is intended for researchers, chemists, and quality control professionals who require a deep, practical understanding of the analytical chemistry of quinoline derivatives.

## Introduction: The 3-Nitroquinolin-4-ol Moiety

**3-Nitroquinolin-4-ol** is a derivative of the quinoline scaffold, a bicyclic system composed of a benzene ring fused to a pyridine ring [2][3]. The molecule exists in a tautomeric equilibrium between the -ol form (4-hydroxy) and the -one form (4-oxo), with the quinolin-4(1H)-one form generally being the more stable. The presence of a hydroxyl/oxo group at position 4 and a strong electron-withdrawing nitro group ( $-NO_2$ ) at position 3 dictates its unique electronic and chemical properties. Accurate spectral analysis is crucial to confirm its synthesis and purity, as these functional groups provide distinct and measurable signatures.

Below is a diagram illustrating the chemical structure and atom numbering scheme for **3-Nitroquinolin-4-ol**, which will be referenced throughout this guide.



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## Sources

- 1. 3-Nitro-4-quinolinol | C<sub>9</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub> | CID 316988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 3-Nitroquinolin-4-ol | 50332-66-6 [smolecule.com]
- 3. mdpi.com [mdpi.com]
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